

2-Hydroxy Probenecid-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Hydroxy Probenecid-d6

Cat. No.: B15145077

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Technical Guide: 2-Hydroxy Probenecid-d6

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on **2-Hydroxy Probenecid-d6**, a deuterated analog of a Probenecid metabolite. The primary application of this compound is as an internal standard for analytical and pharmacokinetic studies.

Quantitative Data Summary

The key quantitative identifiers for **2-Hydroxy Probenecid-d6** are summarized in the table below.

Parameter	Value	Reference
CAS Number	1330180-97-6	[1][2]
Molecular Weight	307.40 g/mol	[1]
Molecular Formula	C13H13D6NO5S	[1][3]

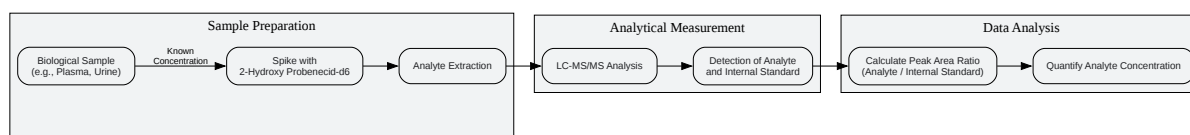
Chemical and Research Context

2-Hydroxy Probenecid-d6 is a stable, deuterium-labeled version of 2-Hydroxy Probenecid, which is a metabolite of Probenecid. Probenecid itself is a uricosuric drug used in the treatment

of gout.[4][5] In research settings, particularly in mass spectrometry and liquid chromatography, the use of stable isotope-labeled internal standards like **2-Hydroxy Probenecid-d6** is crucial for achieving accurate quantification of the target analyte (in this case, Probenecid and its metabolites) in biological samples.[1]

Experimental Workflow: Use as an Internal Standard

The following diagram illustrates a typical experimental workflow where **2-Hydroxy Probenecid-d6** would be utilized as an internal standard in a pharmacokinetic study.



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Workflow for using a deuterated internal standard.

Experimental Protocol Considerations:

While specific, detailed experimental protocols are proprietary and application-dependent, a general methodology for the use of **2-Hydroxy Probenecid-d6** as an internal standard would involve the following steps:

- **Preparation of Standard Solutions:** A stock solution of **2-Hydroxy Probenecid-d6** is prepared in a suitable solvent, from which working solutions of known concentrations are derived.
- **Sample Spiking:** A precise volume of the internal standard working solution is added to all biological samples, calibration standards, and quality control samples before any sample processing steps.

- **Sample Preparation:** This typically involves protein precipitation, liquid-liquid extraction, or solid-phase extraction to remove interfering substances from the biological matrix and isolate the analyte and internal standard.
- **LC-MS/MS Analysis:** The prepared samples are injected into a liquid chromatography-tandem mass spectrometry system. The chromatographic conditions are optimized to separate the analyte and internal standard from other components, and the mass spectrometer is set to monitor specific precursor-to-product ion transitions for both the analyte and **2-Hydroxy Probenecid-d6**.
- **Quantification:** The concentration of the analyte in the unknown samples is determined by calculating the ratio of the analyte's peak area to the internal standard's peak area and comparing this ratio to a calibration curve generated from samples with known concentrations of the analyte.

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